

Essential Safety and Logistical Information for Handling Clarinex-D 12 Hour

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Compound of Interest

Compound Name: Clarinex-D 12 Hour

Cat. No.: B1243075

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Audience: Researchers, scientists, and drug development professionals.

This document provides crucial safety and logistical guidance for the handling of **Clarinex-D 12 Hour**, a formulation containing desloratadine and pseudoephedrine sulfate. The information is intended to ensure the safety of laboratory personnel and to outline proper operational and disposal procedures.

Clarinex-D 12 Hour tablets consist of two active pharmaceutical ingredients (APIs): 2.5 mg of desloratadine in an immediate-release layer and 120 mg of pseudoephedrine sulfate in an extended-release layer.^[1] Desloratadine is a long-acting tricyclic histamine antagonist, while pseudoephedrine is a sympathomimetic amine that acts as a nasal decongestant.^{[2][3]}

Hazard Identification and Occupational Exposure Limits

Both active ingredients present potential hazards that necessitate careful handling.

Desloratadine is suspected of damaging fertility or the unborn child.^{[4][5]} Pseudoephedrine can affect the cardiovascular and central nervous systems, causing effects such as insomnia, dizziness, tremors, or arrhythmias.^[1]

Quantitative exposure limits for the active ingredients are summarized in the table below. It is important to note that no official Occupational Exposure Limit (OEL) has been established for pseudoephedrine by major regulatory bodies.

Compound	Type	Value	Source
Desloratadine	OEB	3	Internal (Organon)
TWA	20 µg/m ³	Internal (Organon)	
Wipe Limit	200 µ g/100 cm ²	Internal (Organon)	
Loratadine*	OEG	250 mcg/m ³ (8-hr TWA)	Schering-Plough Corporation
Pseudoephedrine HCl	OEL	No established limit	Multiple SDS Sources

*Note: Loratadine is a related antihistamine, and its Occupational Exposure Guideline (OEG) is provided for reference. No official OEL for pseudoephedrine has been established.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure during the handling of **Clarinox-D 12 Hour** or its active components. The required PPE is detailed below.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with chemical-resistant gloves (e.g., nitrile).	Prevents skin contact. Consider double gloving for enhanced protection.[4]
Eye Protection	Safety glasses with side shields or goggles. A face shield is required if there is a potential for splashes or dust generation.	Protects eyes from dust, mists, or aerosols.[4]
Body Protection	Disposable, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs.	Minimizes skin contact and contamination of personal clothing.[4]
Respiratory Protection	NIOSH-approved N100 or CEN-approved FFP3 particulate respirator.	Required if engineering controls are insufficient or during procedures that may generate dust.[6]

Operational Plans: Handling and Storage Protocols

Adherence to proper handling and storage protocols is essential for maintaining a safe laboratory environment.

Safe Handling Protocol

- Preparation:
 - Ensure all personnel are trained on the hazards of desloratadine and pseudoephedrine.
 - Verify that safety showers and eyewash stations are accessible.
 - Work within a designated area, such as a laboratory fume hood or an area with adequate local exhaust ventilation, especially when handling the pure APIs or when dust generation is possible.[6]

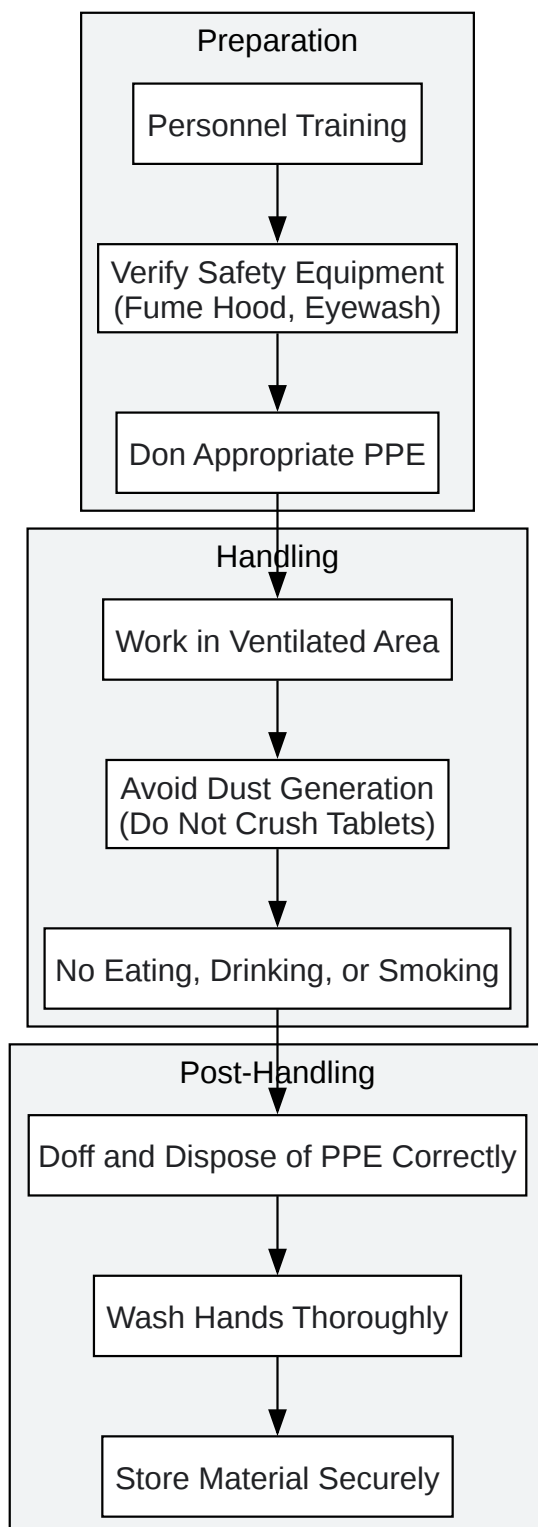
- Handling:
 - Avoid direct contact with skin and eyes.[4]
 - Do not breathe in dust, fumes, or aerosols.[5]
 - Tablets should not be crushed or broken to avoid altering the extended-release properties and generating dust.
 - Wash hands thoroughly after handling the material.[4]
 - Do not eat, drink, or smoke in the handling area.[4]

Storage Protocol

- Container Management:
 - Keep the product in its original, properly labeled container.
 - Ensure containers are tightly closed when not in use.[7]
- Environmental Conditions:
 - Store in a cool, dry, and well-ventilated area.
 - Store locked up to prevent unauthorized access.[4]

Safe Handling Workflow Diagram

Safe Handling Workflow for Clarinex-D 12 Hour

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Caption: A workflow for the safe handling of **Clarinex-D 12 Hour**.

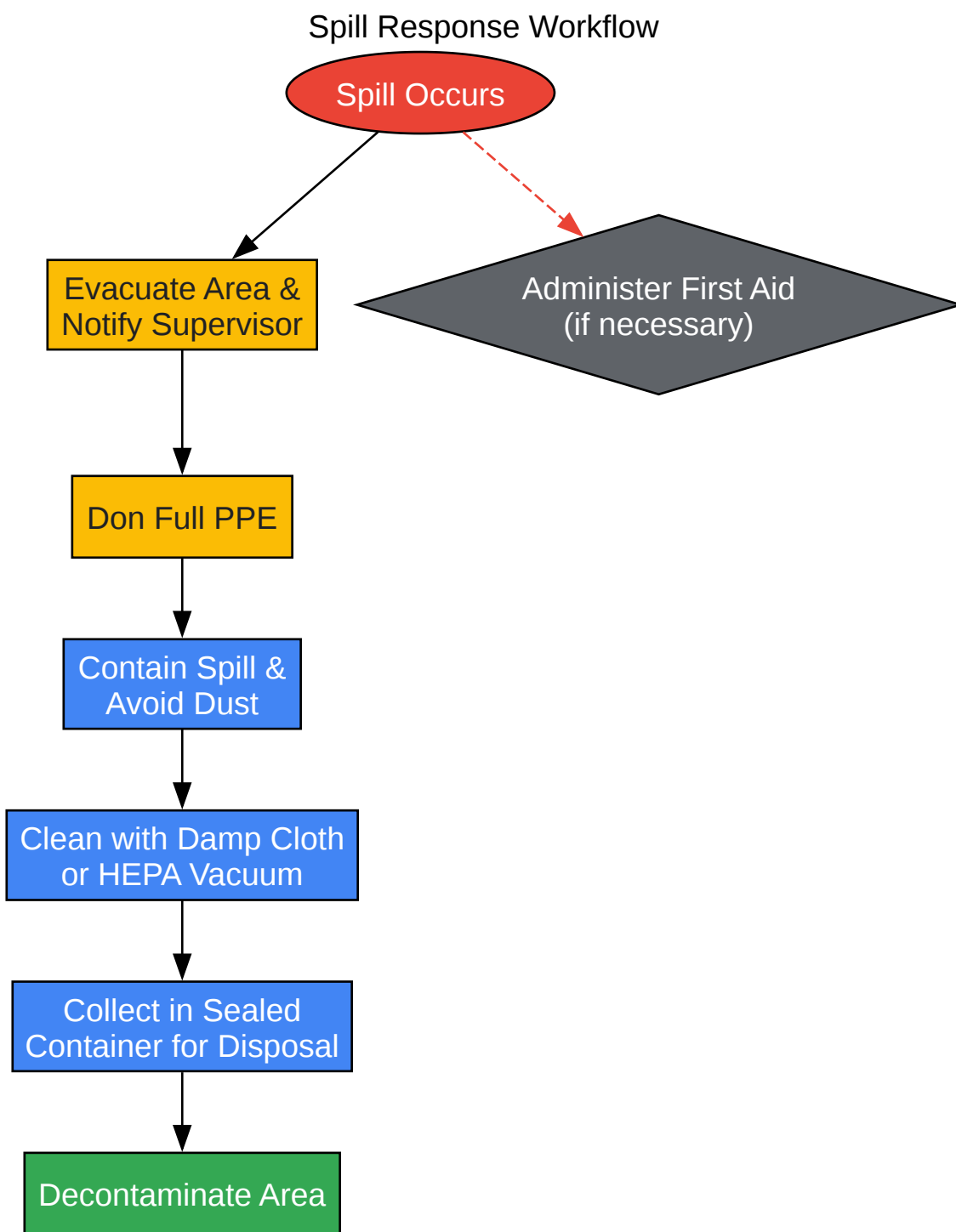
Emergency and Disposal Plans

Spill Response Protocol

In the event of a spill, immediate and appropriate action is necessary to mitigate exposure and contamination.

- Evacuation and Notification:
 - Evacuate non-essential personnel from the spill area.
 - Alert a supervisor and any relevant safety personnel.
- Containment and Cleanup:
 - Ensure proper PPE is worn before entering the spill area.
 - For solid spills, avoid generating dust during cleanup. Use a damp cloth or a HEPA-filtered vacuum.
 - Collect the spilled material and place it in a suitable, sealed container for disposal.
 - Clean the spill area thoroughly to remove any residual contamination.
- First Aid:
 - In case of eye contact: Immediately flush the eyes with water for several minutes. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists.[\[4\]](#)
 - In case of skin contact: Remove contaminated clothing and wash the affected skin with soap and plenty of water.[\[6\]](#)
 - If inhaled: Move the person to fresh air. Seek medical attention if you feel unwell.[\[4\]](#)
 - If swallowed: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[4\]](#)

Spill Response Workflow Diagram



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Caption: A logical workflow for responding to a spill of **Clarinox-D 12 Hour**.

Disposal Plan

All waste materials, including contaminated PPE and spilled product, must be disposed of as hazardous waste.

- Waste Collection:
 - Collect all waste in clearly labeled, sealed containers.
- Disposal Method:
 - Dispose of the contents and container at an approved waste disposal plant.^[4]
 - Do not discharge into sewers or waterways.
 - Follow all applicable federal, state, and local regulations for pharmaceutical waste disposal.

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